

# (3-Chloropropyl)diethoxymethylsilane: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

Cat. No.: B077525

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CAS Number: 13501-76-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **(3-Chloropropyl)diethoxymethylsilane**, a versatile organosilane compound with significant applications in material science, organic synthesis, and surface modification. This document outlines its physicochemical properties, synthesis, reaction mechanisms, and key applications, with a focus on providing practical information for laboratory and research settings.

## Physicochemical Properties

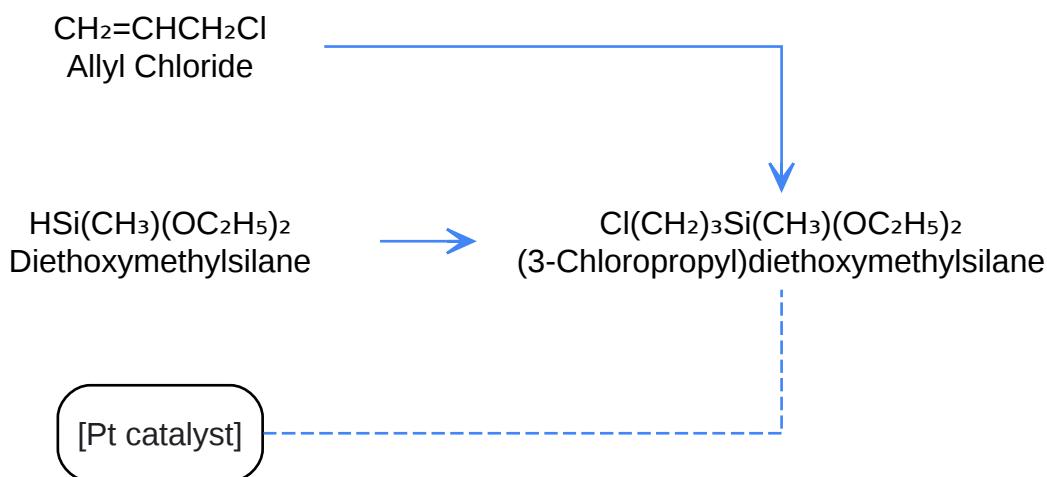
**(3-Chloropropyl)diethoxymethylsilane** is a colorless liquid with a molecular formula of C<sub>8</sub>H<sub>19</sub>ClO<sub>2</sub>Si.<sup>[1]</sup> It is a bifunctional molecule featuring a reactive chloropropyl group and hydrolyzable ethoxy groups, which allows it to act as a bridge between organic and inorganic materials.

Property	Value	Reference
Molecular Weight	210.77 g/mol	<a href="#">[2]</a>
Appearance	Colorless transparent liquid	<a href="#">[2]</a>
Density	0.9744 g/cm <sup>3</sup> at 20 °C	<a href="#">[2]</a>
Boiling Point	81-83 °C at 8 Torr	<a href="#">[2]</a>
Flash Point	79.6 ± 12.0 °C	<a href="#">[2]</a>
Refractive Index	1.423 at 20 °C	<a href="#">[2]</a>
Vapor Pressure	0.0899 mmHg at 25°C	<a href="#">[2]</a>

## Synthesis

The primary industrial synthesis route for chloropropyl-functionalized alkoxy silanes is the hydrosilylation of allyl chloride with a corresponding hydridosilane. In the case of **(3-Chloropropyl)diethoxymethylsilane**, this involves the reaction of allyl chloride with diethoxymethylsilane in the presence of a platinum-based catalyst, such as Speier's catalyst ( $\text{H}_2\text{PtCl}_6$ ) or Karstedt's catalyst.

Reaction Scheme:



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Figure 1. Synthesis of **(3-Chloropropyl)diethoxymethylsilane** via hydrosilylation.

## Experimental Protocol (General Procedure)

Disclaimer: A specific, detailed experimental protocol for the synthesis of **(3-Chloropropyl)diethoxymethylsilane** was not found in the available literature. The following is a generalized procedure adapted from the synthesis of similar chloropropylalkoxysilanes.

### Materials:

- Diethoxymethylsilane
- Allyl chloride
- Speier's catalyst (e.g., hexachloroplatinic acid solution in isopropanol)
- Anhydrous toluene (solvent)
- Inert atmosphere (Nitrogen or Argon)

### Procedure:

- A reaction flask equipped with a magnetic stirrer, reflux condenser, dropping funnel, and nitrogen inlet is charged with diethoxymethylsilane and anhydrous toluene.
- The mixture is heated to a reaction temperature of 60-80 °C.
- A solution of Speier's catalyst in isopropanol is added to the reaction mixture.
- Allyl chloride is added dropwise to the reaction mixture via the dropping funnel over a period of 1-2 hours, maintaining the reaction temperature.
- After the addition is complete, the reaction mixture is stirred at the same temperature for an additional 2-4 hours to ensure complete reaction.
- The reaction progress can be monitored by Gas Chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature.

- The solvent and any unreacted starting materials are removed under reduced pressure.
- The crude product is then purified by fractional distillation under vacuum to yield pure **(3-Chloropropyl)diethoxymethylsilane**.

## Spectroscopic Data (Predicted)

Disclaimer: Actual experimental spectra for **(3-Chloropropyl)diethoxymethylsilane** were not readily available. The following are predicted interpretations based on the molecular structure and data from similar compounds.

### <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance)

- $\delta \sim 0.1\text{-}0.2$  ppm (s, 3H): Si-CH<sub>3</sub>
- $\delta \sim 0.7\text{-}0.9$  ppm (t, 2H): Si-CH<sub>2</sub>-CH<sub>2</sub>-
- $\delta \sim 1.2$  ppm (t, 6H): O-CH<sub>2</sub>-CH<sub>3</sub>
- $\delta \sim 1.8\text{-}2.0$  ppm (m, 2H): -CH<sub>2</sub>-CH<sub>2</sub>-CH<sub>2</sub>Cl
- $\delta \sim 3.5$  ppm (t, 2H): -CH<sub>2</sub>-Cl
- $\delta \sim 3.8$  ppm (q, 4H): O-CH<sub>2</sub>-CH<sub>3</sub>

### <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance)

- $\delta \sim -5$  to 0 ppm: Si-CH<sub>3</sub>
- $\delta \sim 10\text{-}15$  ppm: Si-CH<sub>2</sub>-
- $\delta \sim 18\text{-}20$  ppm: O-CH<sub>2</sub>-CH<sub>3</sub>
- $\delta \sim 25\text{-}30$  ppm: -CH<sub>2</sub>-CH<sub>2</sub>-CH<sub>2</sub>Cl
- $\delta \sim 45\text{-}50$  ppm: -CH<sub>2</sub>Cl
- $\delta \sim 58\text{-}62$  ppm: O-CH<sub>2</sub>-CH<sub>3</sub>

## FT-IR (Fourier-Transform Infrared) Spectroscopy

- 2970-2880  $\text{cm}^{-1}$ : C-H stretching (alkyl groups)
- 1250  $\text{cm}^{-1}$ : Si-CH<sub>3</sub> deformation
- 1100-1000  $\text{cm}^{-1}$ : Si-O-C stretching
- 800-750  $\text{cm}^{-1}$ : C-Cl stretching
- ~800  $\text{cm}^{-1}$ : Si-C stretching

## Reactivity and Applications

The utility of **(3-Chloropropyl)diethoxymethylsilane** stems from its dual reactivity. The ethoxy groups can be hydrolyzed to form reactive silanol groups, which can then condense with hydroxyl groups on inorganic substrates to form stable Si-O-Si bonds. The chloropropyl group provides a site for further organic reactions, such as nucleophilic substitution.

## Silane Coupling Agent and Surface Modification

**(3-Chloropropyl)diethoxymethylsilane** is widely used as a coupling agent to enhance adhesion between organic polymers and inorganic substrates like glass, silica, and metals.<sup>[1]</sup> The process involves the hydrolysis of the ethoxy groups and subsequent condensation with surface hydroxyls.

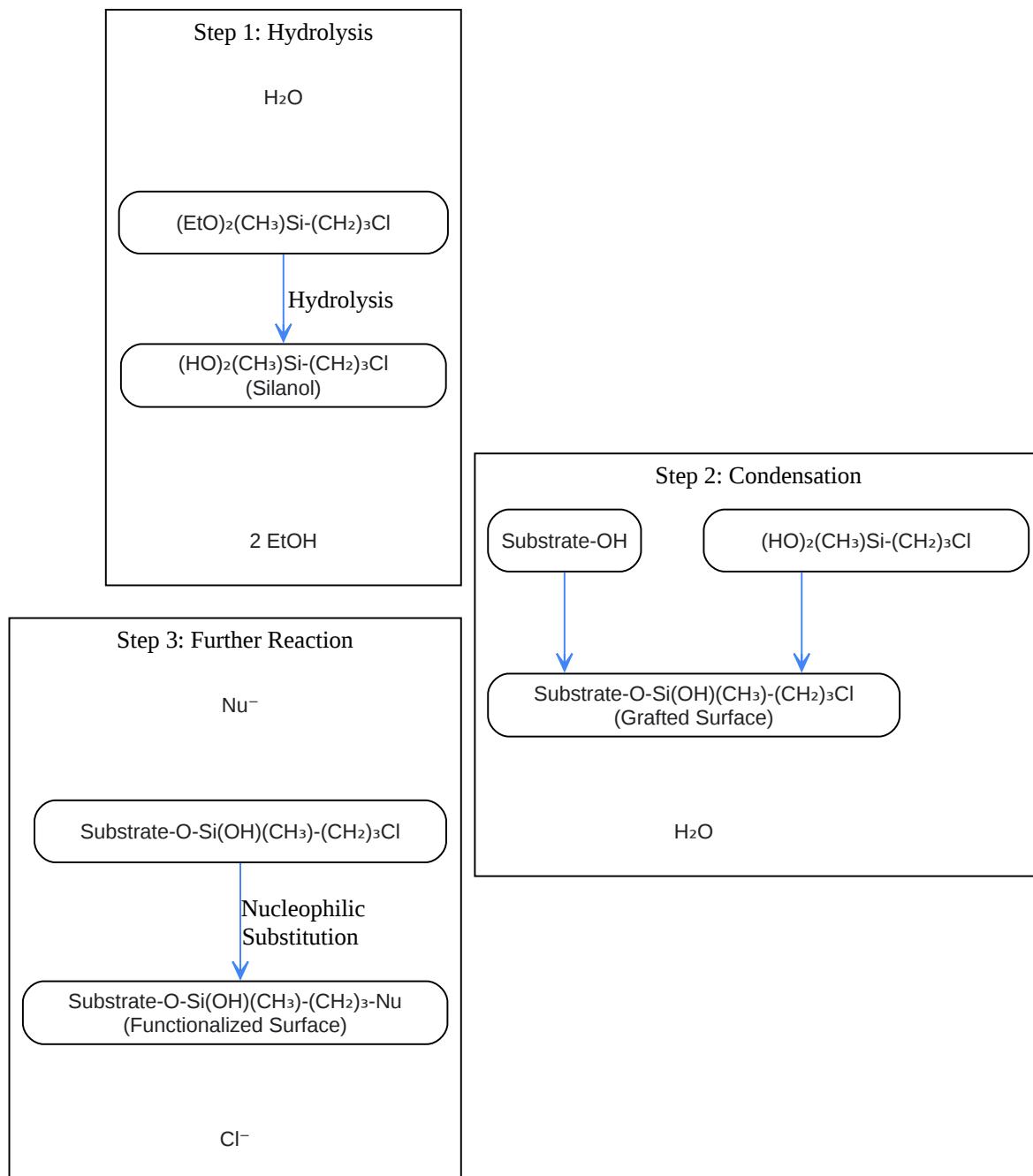
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Figure 2. General mechanism of surface modification using **(3-Chloropropyl)diethoxymethylsilane**.

## Experimental Protocol for Surface Functionalization of Glass Slides (Adapted)

Disclaimer: This protocol is adapted from procedures for similar silanes, such as (3-aminopropyl)triethoxysilane, and may require optimization for **(3-Chloropropyl)diethoxymethylsilane**.

### Materials:

- Glass slides
- Piranha solution (3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) - **EXTREME CAUTION IS ADVISED**
- Anhydrous toluene
- **(3-Chloropropyl)diethoxymethylsilane**
- Deionized water
- Ethanol

### Procedure:

- Cleaning the Glass Slides:
  - Immerse the glass slides in Piranha solution for 30-60 minutes to clean and hydroxylate the surface. Warning: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment.
  - Rinse the slides thoroughly with deionized water and then with ethanol.
  - Dry the slides in an oven at 110-120 °C for at least 1 hour and cool down in a desiccator.
- Silanization:

- Prepare a 2% (v/v) solution of **(3-Chloropropyl)diethoxymethylsilane** in anhydrous toluene in a sealed container.
- Immerse the cleaned and dried glass slides in the silane solution for 1-2 hours at room temperature with gentle agitation.
- After immersion, rinse the slides with fresh anhydrous toluene to remove any unbound silane.
- Cure the slides in an oven at 110-120 °C for 30-60 minutes to promote the formation of covalent bonds between the silane and the glass surface.
- The functionalized slides can be stored in a desiccator for future use.

## Chemical Intermediate

**(3-Chloropropyl)diethoxymethylsilane** serves as a valuable intermediate in the synthesis of other organosilanes and specialty chemicals.<sup>[1]</sup> The chloropropyl group can be converted to other functional groups through nucleophilic substitution reactions, allowing for the introduction of amines, thiols, azides, and other functionalities.

## Safety and Handling

**(3-Chloropropyl)diethoxymethylsilane** is a combustible liquid and causes skin and serious eye irritation.<sup>[3][4]</sup> It is essential to handle this chemical in a well-ventilated area, preferably in a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.<sup>[4]</sup>

Hazard Statement	GHS Pictogram	Precautionary Statement
H227: Combustible liquid	GHS07 (Exclamation Mark)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
H315: Causes skin irritation		P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation		P280: Wear protective gloves/ eye protection/ face protection.
P302 + P352: IF ON SKIN: Wash with plenty of water.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P332 + P313: If skin irritation occurs: Get medical advice/ attention.		
P337 + P313: If eye irritation persists: Get medical advice/ attention.		
P362 + P364: Take off contaminated clothing and wash it before reuse.		

Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[\[4\]](#)

## Conclusion

**(3-Chloropropyl)diethoxymethylsilane** is a versatile and valuable chemical for researchers and professionals in various scientific fields. Its ability to bridge organic and inorganic materials makes it an excellent choice for surface modification and as a coupling agent. Furthermore, its utility as a chemical intermediate allows for the synthesis of a wide range of functionalized organosilanes. Proper handling and adherence to safety protocols are crucial when working with this compound. This guide provides a foundational understanding of its properties, synthesis, and applications to support its effective and safe use in research and development.

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- To cite this document: BenchChem. [(3-Chloropropyl)diethoxymethylsilane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077525#3-chloropropyl-diethoxymethylsilane-cas-number-13501-76-3>

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